Felypressin Impurity B reference standard application

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Compound of Interest		
Compound Name:	Felypressin Impurity B	
Cat. No.:	B1574735	Get Quote

Executive Summary

This Application Note provides a definitive technical framework for the utilization of the **Felypressin Impurity B** reference standard. Felypressin (2-phenylalanine-8-lysine vasopressin) is a synthetic nonapeptide vasoconstrictor.[1] Its structural integrity is critical for patient safety and therapeutic efficacy.

Impurity B is chemically identified as the mono-deamidated derivative of Felypressin (typically at the Glutamine-4 or Asparagine-5 position). Its presence indicates hydrolytic degradation, often driven by improper pH or thermal stress. Because Impurity B differs from the Active Pharmaceutical Ingredient (API) by only a single functional group conversion (Amide ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

Carboxylic Acid), it presents a significant separation challenge in Reverse Phase HPLC (RP-HPLC).

This guide details the physicochemical logic, separation protocols, and validation criteria required to accurately quantify this impurity.

Part 1: Chemical Identity & Mechanistic Insight

Understanding the "Why" behind the impurity allows for better control.

- Parent Molecule (Felypressin):ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

(MW: ~1040.22 Da)[2][3]

- Impurity B (Deamidated):ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (MW: ~1041.21 Da)

- The Shift: Loss of ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (+17 Da for OH, -16 Da for

  = Net +1 Da).

The Deamidation Mechanism: In aqueous solution, the side-chain amide groups of Glutamine (Gln) or Asparagine (Asn) are susceptible to nucleophilic attack by the peptide backbone nitrogen or water, forming a cyclic imide intermediate (succinimide), which subsequently hydrolyzes to form the carboxylic acid derivative (Impurity B).

Visualizing the Degradation Pathway
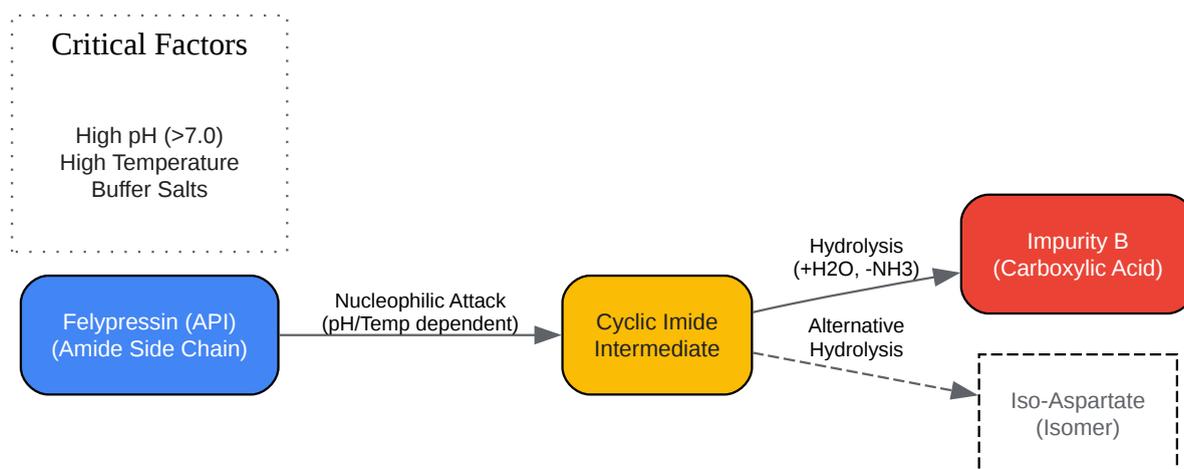
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Caption: Mechanism of Felypressin deamidation leading to Impurity B formation. The charge change (Neutral to Negative) alters retention behavior.

Part 2: Experimental Protocol

Objective: Achieve baseline resolution (

) between Felypressin and Impurity B using RP-HPLC.

Standard Preparation (Critical Step)

Peptide reference standards are often hygroscopic and present as trifluoroacetate (TFA) salts. Inaccurate weighing is the #1 source of error.

- Equilibration: Allow the Impurity B vial to reach room temperature (20–25°C) before opening to prevent condensation.

- Solvent Selection: Do not use 100% aqueous buffer for reconstitution. Use a 50:50 (v/v) Water:Acetonitrile mixture containing 0.1% TFA.

  - Reasoning: Acetonitrile disrupts secondary structure aggregation; TFA ensures the peptide remains protonated and soluble.

- Stock Concentration: Prepare a stock at 0.1 mg/mL. Aliquot and store at -20°C. Avoid freeze-thaw cycles.

High-Resolution HPLC Methodology

Standard "fast" gradients will fail to separate the deamidated species. A shallow gradient is required to exploit the subtle hydrophobicity difference caused by the carboxylic acid group.

Parameter	Specification	Scientific Rationale
Column	C18, 150 x 4.6 mm, 3 µm (e.g., Waters XBridge or equivalent)	A 3µm particle size balances backpressure with the theoretical plates needed for isomer separation.[4]
Temp	30°C ± 1°C	Constant temperature is vital; peptide retention is highly thermosensitive.[4]
Mobile Phase A	20 mM Phosphate Buffer (pH 3.0) + 0.1% Sodium Perchlorate	Phosphate suppresses silanol ionization.[4] Perchlorate acts as a chaotropic agent, sharpening peak shape for basic peptides (Lysine residue).
Mobile Phase B	Acetonitrile : Water (90:[4]10)	High organic content for elution.[4]
Gradient	Time (min) | %B 0.0 | 15 25.0 | 30 30.0 | 90	Shallow Slope: 0.6% B/min.[4] This slow change allows the slightly more polar Impurity B to elute before the parent.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.[4]
Detection	UV @ 215 nm	Peptides absorb strongly at 215 nm (peptide bond).[4] 280 nm is less sensitive (only Phe absorbs).

System Suitability Criteria

Before running samples, inject a resolution solution containing both Felypressin (100 µg/mL) and Impurity B (1 µg/mL).

- Resolution (

Tech Support

): Must be

between Impurity B and Felypressin.

- Tailing Factor:

  for the Felypressin peak.

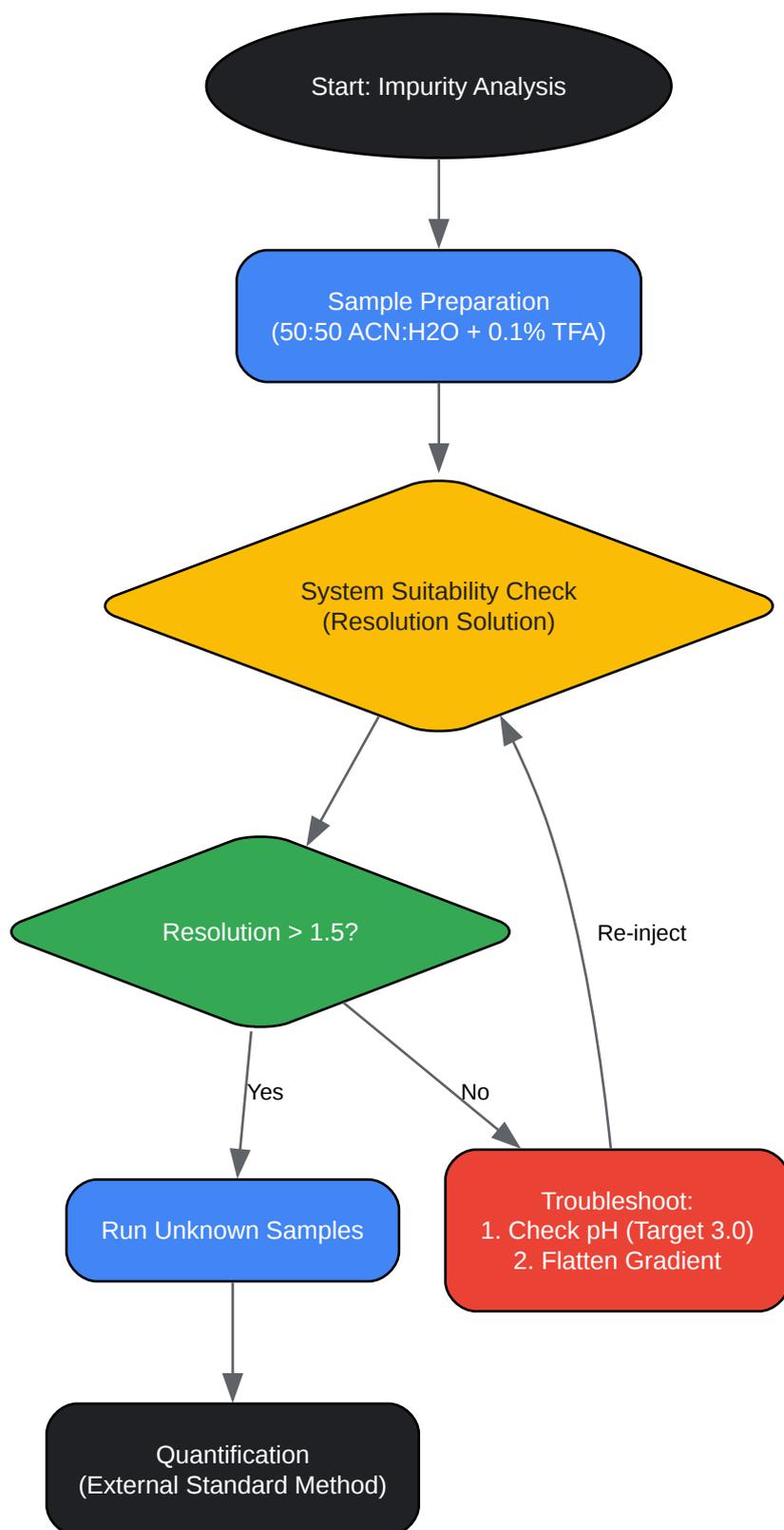- Relative Retention Time (RRT): Impurity B typically elutes at RRT ~0.90–0.95 relative to Felypressin.

Part 3: Analytical Logic & Troubleshooting

Scenario:You observe a single broad peak instead of two distinct peaks.

Root Cause Analysis:

- pH Mismatch: The separation relies on the ionization state of the new Carboxylic Acid group on Impurity B.

  - At pH 2.0 (TFA only): The carboxyl group is protonated (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    ), making it electrically similar to the amide (

). Separation is difficult.

  - At pH 3.0 - 4.0: The carboxyl group begins to deprotonate (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    ), becoming more polar and eluting earlier.

  - Action: Adjust Mobile Phase A pH to 3.0–3.5 using Phosphate buffer.

- Column Aging: Peptide analysis strips the bonded phase of C18 columns over time.

  - Action: Use a dedicated column for this assay. If resolution drops, regenerate the column with 90% Acetonitrile/0.1% TFA wash.

Workflow Visualization

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Start: Impurity Analysis
        │
        ▼
Sample Preparation
(50:50 ACN:H2O + 0.1% TFA)
        │
        ▼
System Suitability Check
(Resolution Solution)
        │
        ▼
Resolution > 1.5?
   │           │
  Yes          No
   │           │
   ▼           ▼
Run Unknown   Troubleshoot:
Samples       1. Check pH (Target 3.0)
   │          2. Flatten Gradient
   ▼               │
Quantification     └── Re-inject ──► System Suitability Check
(External Standard Method)
```

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Caption: Operational workflow for Felypressin impurity profiling ensuring data integrity.

Part 4: Calculation & Reporting

Quantify Impurity B using the External Standard Method to avoid errors from response factor differences (though they are usually similar for deamidated forms).

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Where:

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  = Peak area of Impurity B in sample.

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  = Peak area of Impurity B in reference standard injection.

- ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  = Concentration of Impurity B Standard (mg/mL).

- ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  = Concentration of Felypressin Sample (mg/mL).

- ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  = Purity of the Reference Standard (decimal, e.g., 0.98).

References

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